

# An In-depth Technical Guide on the Physicochemical Properties of 3,3-Dimethylpentane

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## Compound of Interest

Compound Name: 3,3-Dimethylpentane

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This technical guide provides a comprehensive overview of the boiling and melting points of **3,3-dimethylpentane**, a saturated hydrocarbon and an isomer of heptane. This document details the experimentally determined physical constants, the methodologies for their measurement, and the underlying chemical principles that govern these properties.

## Physicochemical Data of 3,3-Dimethylpentane

**3,3-Dimethylpentane** is a colorless, mobile liquid with an odor resembling gasoline.<sup>[1]</sup> It is used in organic synthesis and as a component of gasoline.<sup>[1]</sup> The key physical properties are summarized in the table below.

Property	Value	Units
Boiling Point	86.0	°C[1][2][3][4][5]
Melting Point	-134.9 to -135	°C[1][2][3][4][5][6][7][8]
Molecular Formula	C <sub>7</sub> H <sub>16</sub>	-[1][5][9]
Molecular Weight	100.2	g/mol [1][5][9]
Density	0.6934	g/mL at 25 °C[1][2][3]
Refractive Index	1.39092	at 20 °C[2]

## Experimental Protocols for Determination of Physical Constants

The determination of accurate boiling and melting points is crucial for the identification and purity assessment of chemical compounds.[10][11]

### 2.1. Boiling Point Determination

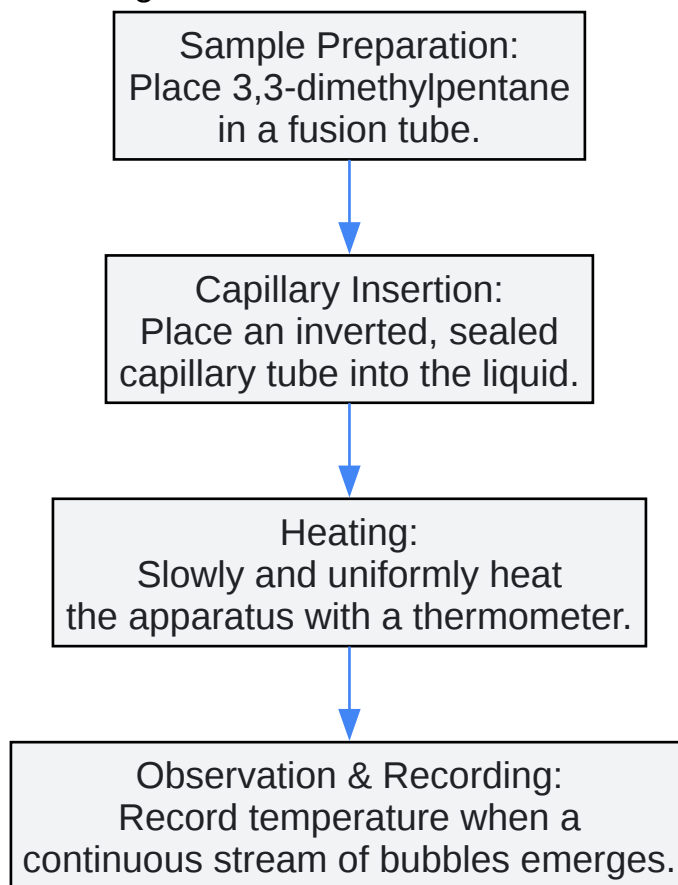
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[12][13] A common laboratory method for determining the boiling point of an organic liquid is the capillary method using a Thiele tube or an aluminum block.[14]

Experimental Workflow:

- **Sample Preparation:** A small amount of **3,3-dimethylpentane** is placed in a small test tube or fusion tube.[12][14]
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[14][15]
- **Heating:** The apparatus, containing the sample and a thermometer, is heated slowly and uniformly.[10][14]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The temperature is recorded when this stream of bubbles is rapid and

continuous.[14] This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.

#### Boiling Point Determination Workflow



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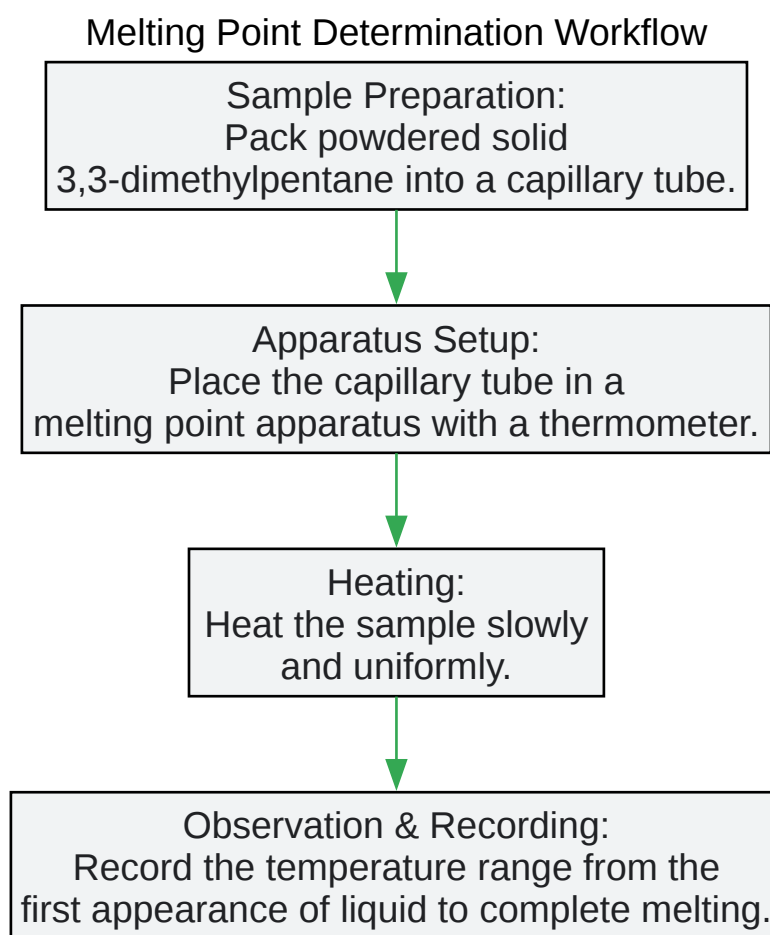
Caption: Workflow for Boiling Point Determination.

## 2.2. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[10] For pure crystalline compounds, this transition occurs over a narrow temperature range.[10][11] Impurities tend to lower and broaden the melting range.[10][11]

Experimental Workflow:

- Sample Preparation: A small amount of solid **3,3-dimethylpentane** (if frozen) is finely powdered and packed into a capillary tube.[\[10\]](#)[\[16\]](#)
- Apparatus Setup: The capillary tube is attached to a thermometer and placed in a heating bath (like a Thiele tube with oil) or a melting point apparatus with a heated metal block.[\[10\]](#)
- Heating: The sample is heated slowly and steadily.[\[10\]](#)
- Observation: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely melts are recorded. This range is the melting point.[\[10\]](#)



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Caption: Workflow for Melting Point Determination.

# Influence of Molecular Structure on Physical Properties

The boiling and melting points of alkanes are determined by the strength of the intermolecular van der Waals forces.<sup>[17][18]</sup> The structure of an alkane isomer significantly influences these forces.

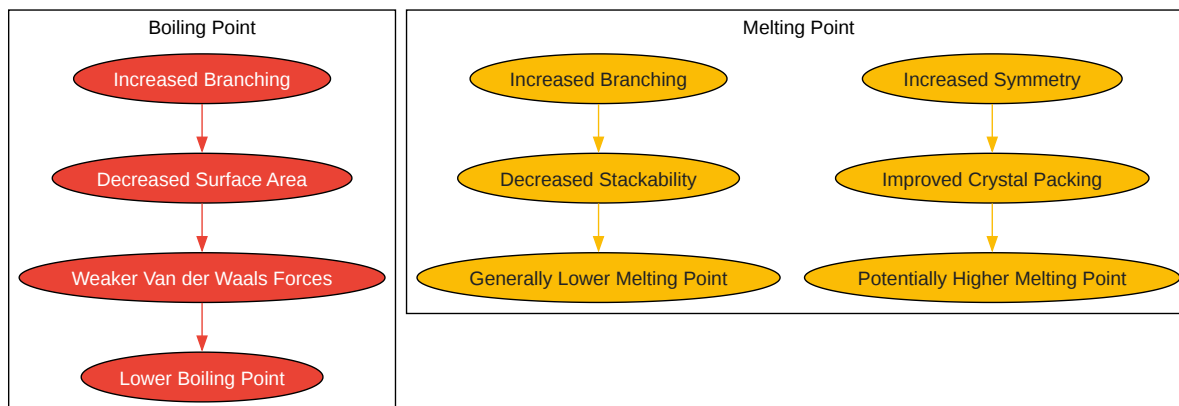
## 3.1. Boiling Point

For isomers of alkanes, increased branching leads to a decrease in the boiling point.<sup>[17][19]</sup> This is because branching reduces the surface area of the molecule, weakening the van der Waals interactions between molecules.<sup>[17][19]</sup> Long, straight-chain alkanes can pack more closely together, resulting in stronger intermolecular forces and higher boiling points.<sup>[20][21]</sup>

## 3.2. Melting Point

The effect of branching on melting points is more complex. Generally, more symmetrical molecules have higher melting points because they can pack more efficiently into a crystal lattice.<sup>[19]</sup> While branching usually lowers the melting point due to decreased surface area, highly branched, symmetrical molecules can exhibit unusually high melting points.<sup>[19]</sup>

Factors Influencing Alkane Isomer Boiling &amp; Melting Points



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